

validating Salinazid anti-inflammatory activity

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Compound Focus: Salinazid

CAS No.: 495-84-1

Cat. No.: S542346

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What is Salinazid?

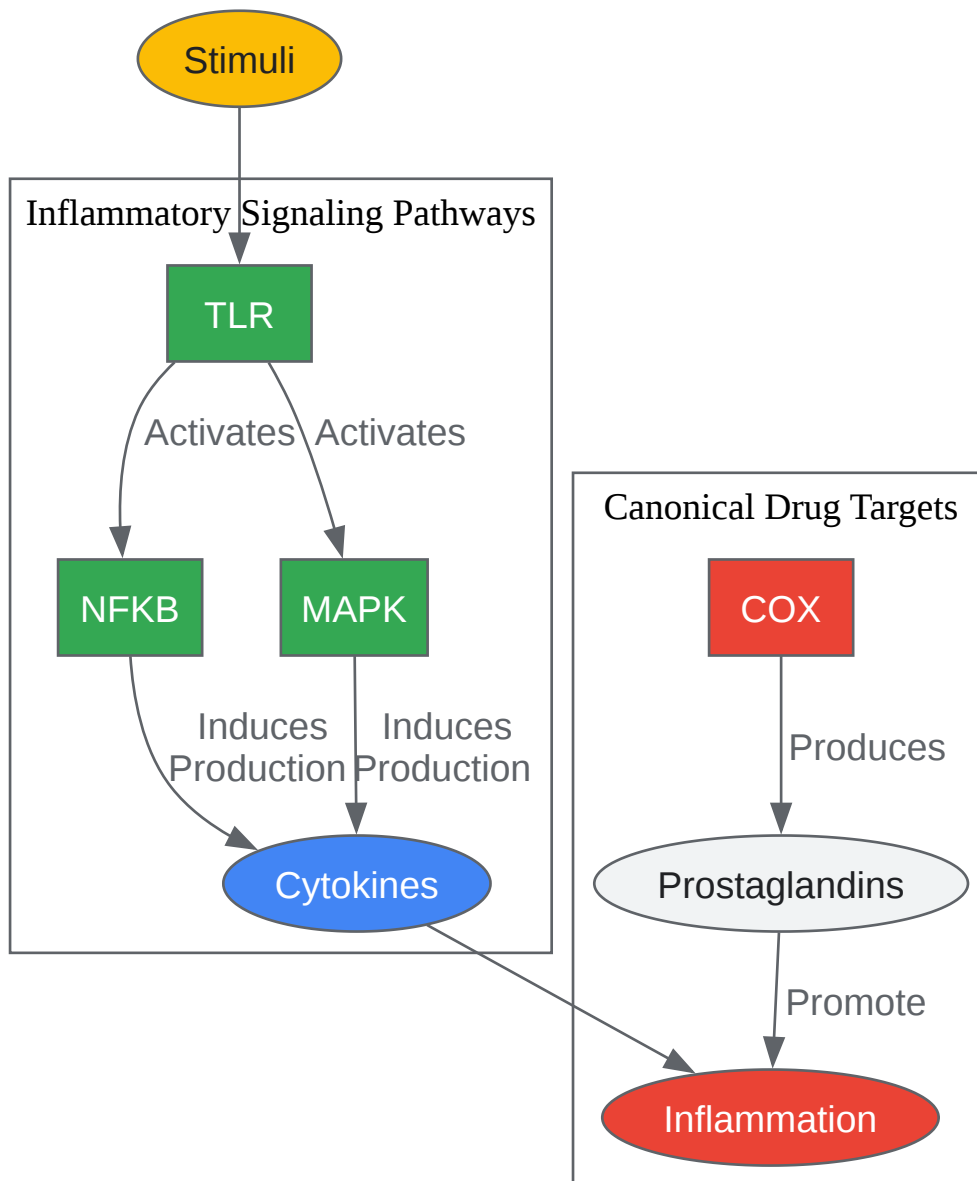
Available chemical and pharmacological data describes **Salinazid** primarily as an anti-tuberculosis agent [1] [2]. It is a small molecule with a molecular formula of $C_{13}H_{11}N_3O_2$ and a molecular weight of 241.25 g/mol [2]. The table below summarizes its basic information.

Property	Description
Generic Name	Salinazid [1]
Synonym	Salizid [1]
CAS Number	495-84-1 [1] [2]
Drug Category	Anti-tuberculosis (TB) drug [2]
Molecular Weight	241.25 g/mol [2]
Status	Experimental (for research use only) [1] [2]

Research Status and Context

The search results do not contain experimental data or protocols regarding the anti-inflammatory activity of **Salinazid**. In the context of drug research, a compound's primary indication does not always preclude other activities. However, confirming such potential requires direct experimental evidence, which is currently unavailable in the searched literature.

For your research on anti-inflammatory agents, it is valuable to know the established targets and pathways in this field. The diagram below outlines the primary signaling pathways involved in inflammation that are commonly targeted by anti-inflammatory drugs [3] [4] [5].



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How to Investigate Further

Since the existing data is insufficient, you could explore these directions to validate **Salinazid**'s anti-inflammatory potential:

- **Literature Review:** Conduct a systematic search in scientific databases (like PubMed, Scopus) for any recent primary research articles specifically on "**Salinazid**" and "inflammation."
- **Experimental Testing:** Design *in vitro* assays to evaluate the compound's activity. Common methods mentioned in the search results include:
 - **Cell-based assays:** Using LPS-activated macrophage cell lines (e.g., RAW264.7) to measure the suppression of key inflammatory mediators like nitric oxide (NO), prostaglandin E2 (PGE2), TNF- α , and IL-6 [3].
 - **Pathway analysis:** Investigating whether the compound inhibits key signaling pathways like NF- κ B and MAPK, often analyzed through western blot or luciferase reporter assays [3].
 - **Enzyme inhibition assays:** Testing for direct inhibition of cyclooxygenase (COX-1 and COX-2) enzymes [5].

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References

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